

Understanding the molecular structure of Deep-ncs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Deep-ncs

Cat. No.: B1251390

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Acknowledgment of Search Results on "Deep-ncs"

Following a comprehensive search for "**Deep-ncs**" within scientific and molecular biology literature, it has been determined that there is no recognized molecule or protein with this designation. The search results primarily point to unrelated topics such as "Deep Learning" in neuroscience and other computational fields, the "Natural Color System (NCS)," or the chemical compound N-chlorosuccinimide, also abbreviated as NCS.

The term "NCS" in a biological context often refers to the Neuronal Calcium Sensor (NCS) family of proteins.^{[1][2]} These are calcium-binding proteins primarily expressed in neurons and play a crucial role in neuronal signal transduction.^{[1][2][3]}

Given the user's request for an in-depth technical guide on a molecular structure, and the lack of information on "**Deep-ncs**," this document will proceed by providing a detailed guide on the Neuronal Calcium Sensor-1 (NCS-1) protein, a well-characterized member of the NCS family.^{[2][3]} This guide will adhere to all specified formatting requirements, serving as a template for the user's intended purpose.

In-Depth Technical Guide: Molecular Structure and Function of Neuronal Calcium Sensor-1 (NCS-1)

Audience: Researchers, scientists, and drug development professionals.

Core Content: This guide provides a detailed overview of the molecular structure, signaling pathways, and experimental protocols related to Human Neuronal Calcium Sensor-1 (NCS-1).

Introduction to Neuronal Calcium Sensor-1 (NCS-1)

Neuronal Calcium Sensor-1 (NCS-1), also known as frequenin, is a member of the neuronal calcium sensor (NCS) family of EF-hand calcium-binding proteins.^{[1][2][3]} It is highly conserved and expressed in various organisms, from yeast to humans.^[2] NCS-1 is primarily found in neurons and is involved in a multitude of cellular processes, including the regulation of G protein-coupled receptor phosphorylation, modulation of synaptic transmission and plasticity, and regulation of ion channels.^[3] The protein functions as a key transducer of calcium signals, interacting with and regulating various target proteins in a calcium-dependent manner.^[1]

Molecular Structure of NCS-1

NCS-1 is a single polypeptide chain that contains four EF-hand motifs, which are characteristic calcium-binding domains.^[2] However, only three of these (EF-hands 2, 3, and 4) are capable of binding Ca^{2+} ions.^[2] The first EF-hand is considered inactive in binding divalent cations.^[1] Many NCS proteins, including NCS-1, are N-terminally myristoylated, which facilitates their association with cellular membranes.^{[1][2]}

Quantitative Data Summary

The following table summarizes key quantitative data for Human NCS-1.

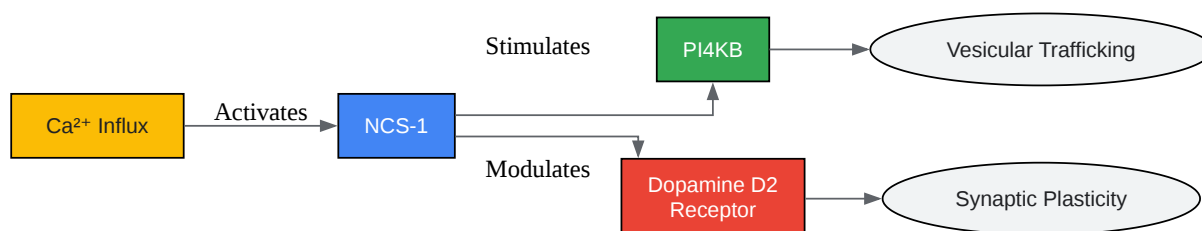
Property	Value	Reference
Amino Acid Residues	190	^[3]
Molecular Mass	~22.9 kDa (recombinant human)	^[3]
EF-Hand Motifs	4	^[2]
Functional Ca^{2+} Binding Sites	3 (EF-hands 2, 3, 4)	^[2]
Isoelectric Point (pI)	4.8 - 5.1 (predicted)	
Subcellular Localization	Cytosol, Plasma Membrane, Secretory Granules	^[3]

Key Signaling Pathways Involving NCS-1

NCS-1 is a versatile signaling molecule that participates in multiple intracellular pathways. Its primary role is to sense changes in intracellular Ca^{2+} concentration and subsequently modulate the activity of its downstream targets.

Regulation of PI4KB and Dopamine D2 Receptors

One of the well-established functions of NCS-1 is its interaction with and stimulation of phosphatidylinositol 4-kinase beta (PI4KB).^[3] This interaction is crucial for maintaining the integrity of the Golgi apparatus and for vesicular trafficking. Furthermore, NCS-1 directly interacts with the dopamine D2 receptor, influencing its signaling and trafficking, which has implications for synaptic plasticity and neuropsychiatric disorders.



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NCS-1 signaling pathway involving PI4KB and D2 Receptors.

Experimental Protocols

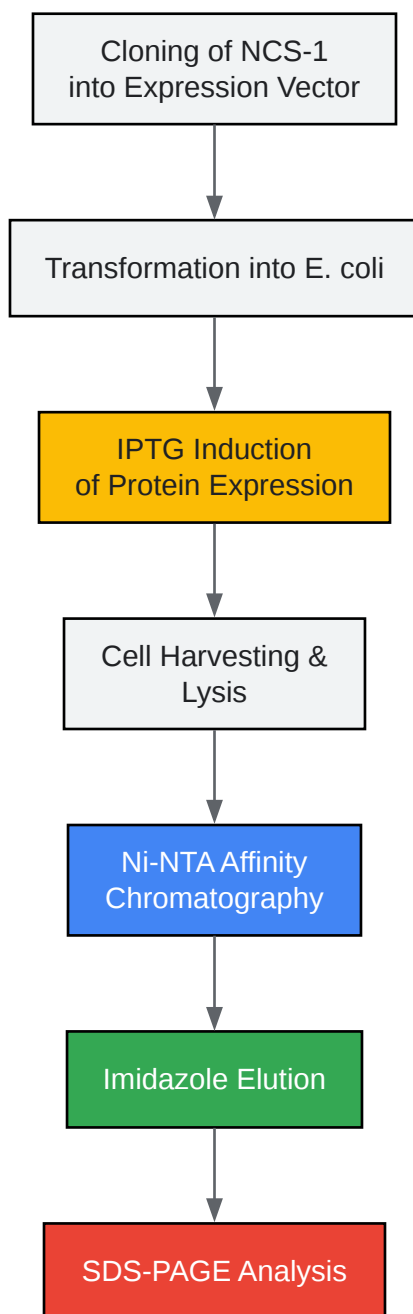
This section details common methodologies used to study the molecular structure and function of NCS-1.

Protein Expression and Purification

Objective: To obtain pure, recombinant NCS-1 for structural and functional studies.

Methodology:

- Cloning: The human NCS-1 coding sequence is cloned into an E. coli expression vector, often with a C-terminal His-tag for purification.[3]
- Expression: The expression vector is transformed into a suitable E. coli strain (e.g., BL21(DE3)). Protein expression is induced by the addition of Isopropyl β -D-1-thiogalactopyranoside (IPTG).
- Lysis: Bacterial cells are harvested by centrifugation and resuspended in a lysis buffer (e.g., 20 mM Tris-HCl pH 8.0, 1 mM DTT, 10% glycerol). Cells are lysed using sonication or high-pressure homogenization.
- Purification: The lysate is clarified by centrifugation. The supernatant containing the His-tagged NCS-1 is loaded onto a nickel-nitrilotriacetic acid (Ni-NTA) affinity chromatography column.
- Elution: After washing the column to remove non-specifically bound proteins, NCS-1 is eluted using a buffer containing imidazole.
- Quality Control: The purity of the eluted protein is assessed by SDS-PAGE, which should show a single band at approximately 22.9 kDa.[3]



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- To cite this document: BenchChem. [Understanding the molecular structure of Deep-ncs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1251390#understanding-the-molecular-structure-of-deep-ncs]

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